

physical and chemical characteristics of deuterated 1,2-Dichlorobenzene

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Compound of Interest

Compound Name: 1,2-Dichlorobenzene-D4

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An In-depth Technical Guide to Deuterated 1,2-Dichlorobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical characteristics of deuterated 1,2-dichlorobenzene, specifically **1,2-dichlorobenzene-d4**. This isotopically labeled compound is a valuable tool in various scientific disciplines, including NMR spectroscopy, environmental analysis, and mechanistic studies in drug development.

Physical Characteristics

Deuterated 1,2-dichlorobenzene is a colorless liquid.^{[1][2]} The substitution of hydrogen atoms with deuterium, a heavier isotope, results in slight alterations to its physical properties when compared to its non-deuterated counterpart. These differences, while often minor, can be significant in high-precision applications.

Table 1: Physical Properties of **1,2-Dichlorobenzene-d4**

Property	Value
Molecular Formula	C ₆ D ₄ Cl ₂
Molecular Weight	151.03 g/mol [3]
Appearance	Clear, colorless liquid[1]
Melting Point	-17 °C[1][3]
Boiling Point	178-180 °C[1][3]
Density	1.341 g/mL at 25 °C[1][3]
Refractive Index (n _{20/D})	1.5509[1][3]

Comparison with Non-Deuterated 1,2-Dichlorobenzene

The physical properties of **1,2-dichlorobenzene-d4** are very similar to those of standard 1,2-dichlorobenzene. For comparison, the non-deuterated form has a molecular weight of 147.00 g/mol, a melting point of -16.7 °C, a boiling point of 180 °C, and a density of 1.3059 g/mL at 20 °C.[4] The slight increase in density and molecular weight for the deuterated version is expected due to the greater mass of deuterium compared to hydrogen.

Chemical and Spectroscopic Characteristics

The primary chemical utility of **1,2-dichlorobenzene-d4** lies in its application as a deuterated solvent for Nuclear Magnetic Resonance (NMR) spectroscopy.[1][3][5][6] Its high boiling point makes it suitable for NMR studies requiring elevated temperatures.

Spectroscopic Data:

- **NMR Spectroscopy:** In ¹H NMR, the absence of proton signals from the solvent simplifies the spectra of the analyte. For ¹³C NMR, the signals for **1,2-dichlorobenzene-d4** in a CDCl₃ solvent have been reported.[7][8]
- **Mass Spectrometry:** The mass spectrum of **1,2-dichlorobenzene-d4** shows a mass shift of M+4 compared to the non-deuterated compound, confirming the presence of four deuterium atoms.[3] The NIST WebBook provides access to its electron ionization mass spectrum.[9]

- Infrared (IR) Spectroscopy: The IR spectrum of **1,2-dichlorobenzene-d4** is also available for reference, showing the characteristic vibrational modes of the deuterated aromatic ring and C-Cl bonds.[9]

Isotopic Purity: Commercial preparations of **1,2-dichlorobenzene-d4** typically have a high isotopic purity, often 98 atom % D or higher.[3]

Kinetic Isotope Effect: The replacement of hydrogen with deuterium can influence the rate of chemical reactions, a phenomenon known as the kinetic isotope effect (KIE).[10] In reactions where a C-H bond is broken in the rate-determining step, the corresponding C-D bond, being stronger, will be broken more slowly.[10] Studies on related compounds like chlorobenzene have investigated these effects. For instance, the kinetic isotope effect for the combustion of a C₆H₅Cl/C₆D₅Cl mixture on a Pt/γ-Al₂O₃ catalyst was found to be close to unity, suggesting that C-H bond activation is not the rate-determining step in that specific reaction.[11] However, in other catalytic reactions, a small KIE (k_H/k_D of 1.31) has been observed, indicating some influence of C-H/C-D bond breaking in the reaction mechanism.[12][13] This property is crucial for researchers studying reaction mechanisms.

Experimental Protocols

Synthesis of Deuterated 1,2-Dichlorobenzene:

A general method for the deuteration of aromatic compounds involves treating the organic compound with heavy water (D₂O) under high-temperature and high-pressure conditions.[14] This process facilitates the exchange of hydrogen atoms for deuterium atoms on the aromatic ring.

Protocol Outline:

- Reactant Mixture: 1,2-dichlorobenzene is mixed with an excess of heavy water (D₂O).
- High-Temperature and High-Pressure Conditions: The mixture is subjected to temperatures and pressures that are at or above the subcritical or supercritical conditions of heavy water. [14] This enhances the solubility and reactivity for the H-D exchange.
- Reaction Time: The reaction is allowed to proceed for a sufficient duration to achieve the desired level of deuteration.

- Purification: After the reaction, the deuterated 1,2-dichlorobenzene is separated from the heavy water and purified, typically by distillation, to remove any remaining starting material and byproducts.

Other methods for preparing deuterated solvents often utilize transition metal catalysts that facilitate C-H bond activation and subsequent C-D bond formation.[\[15\]](#)

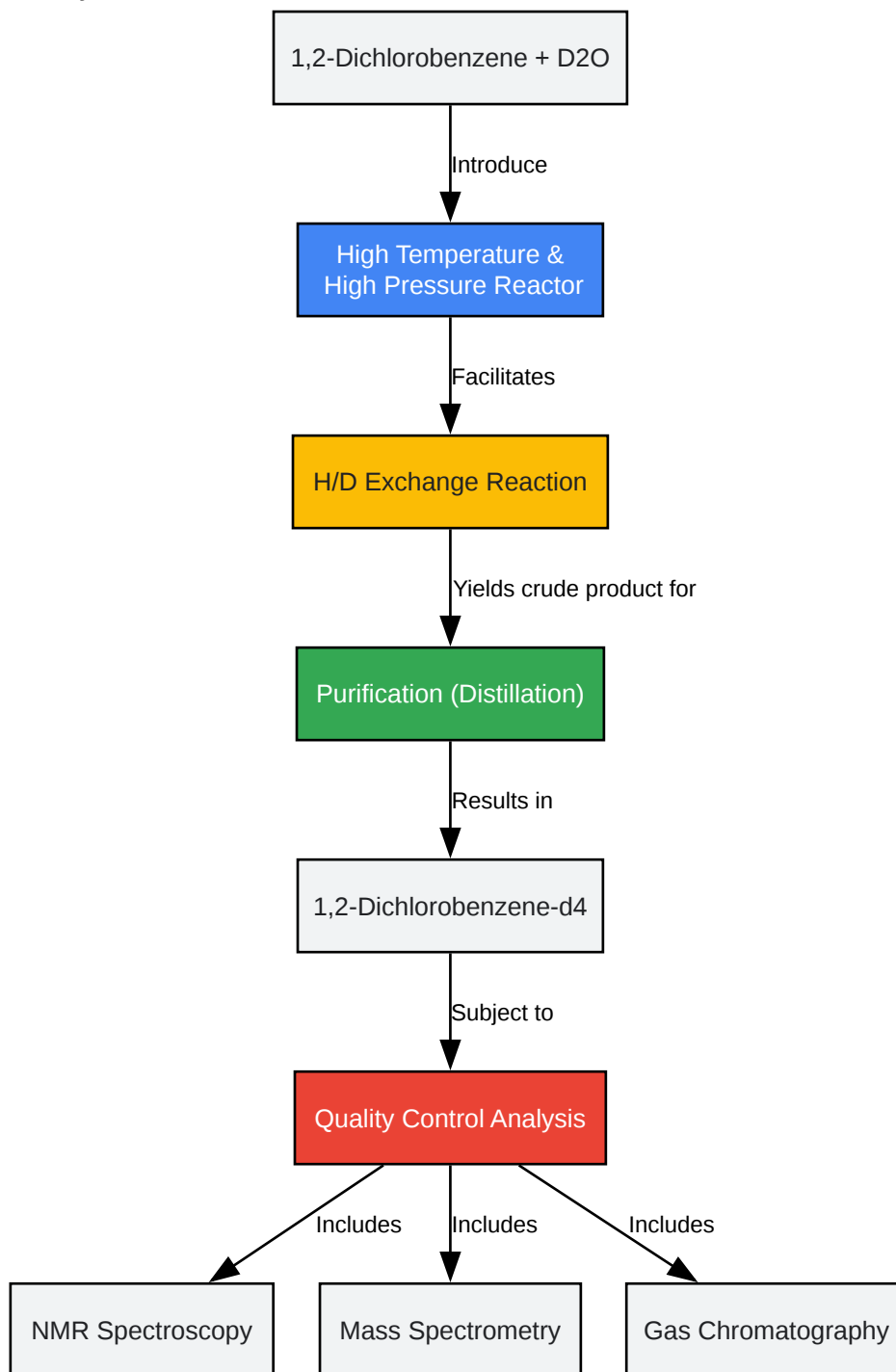
Characterization and Quality Control:

The identity and purity of synthesized **1,2-dichlorobenzene-d4** are confirmed using standard analytical techniques:

- NMR Spectroscopy (^1H and ^{13}C): To confirm the absence of protons on the aromatic ring and to verify the carbon skeleton.
- Mass Spectrometry: To confirm the correct molecular weight and isotopic enrichment (M+4).
- Gas Chromatography (GC): To determine the chemical purity.
- Karl Fischer Titration: To determine the water content.

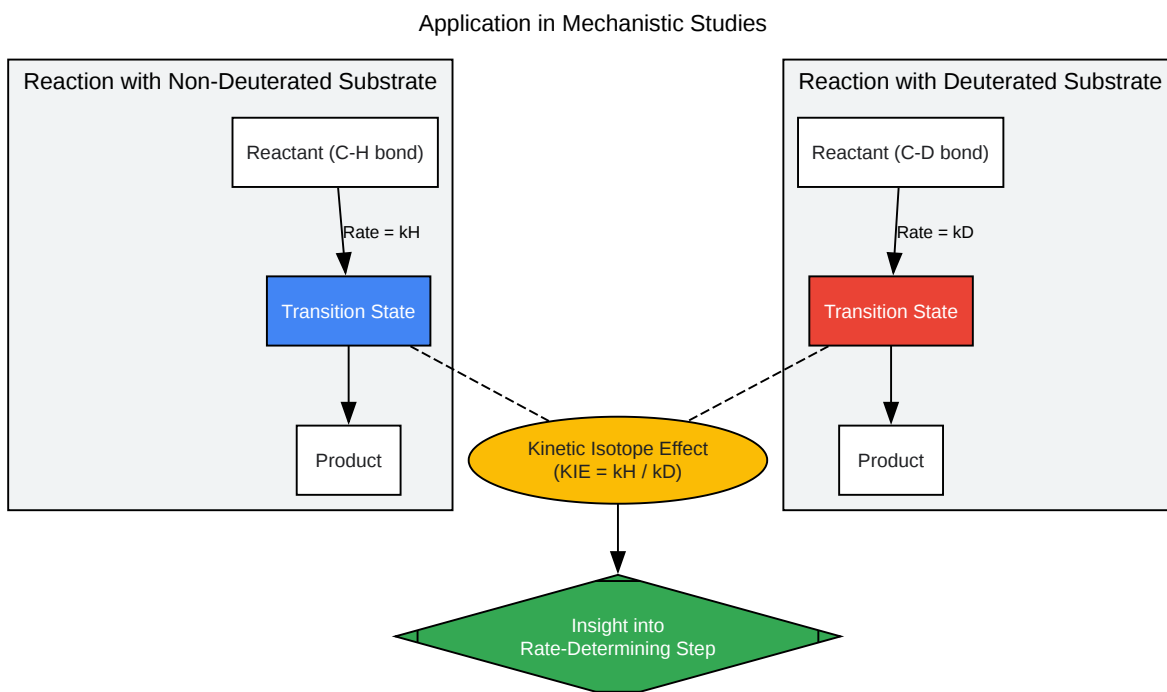
Visualizations

Synthesis and Characterization of 1,2-Dichlorobenzene-d4



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Caption: A logical workflow for the synthesis and quality control of **1,2-dichlorobenzene-d4**.



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Caption: Use of deuterated compounds to determine the kinetic isotope effect in reaction mechanism studies.

Safety and Handling

Deuterated 1,2-dichlorobenzene should be handled with the same precautions as its non-deuterated counterpart. It is harmful if swallowed or inhaled, causes skin and serious eye irritation, and may cause respiratory irritation.^{[2][3]} It is also very toxic to aquatic life with long-lasting effects.^{[3][16]} Appropriate personal protective equipment, including gloves, safety glasses, and a respirator, should be used when handling this chemical.^{[3][17]} It should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.^{[16][18]}

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